using 3,5-Dimethoxy-4-methylaniline in organic synthesis

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Compound of Interest

Compound Name:	*3,5-Dimethoxy-4-methylaniline*
CAS No.:	*78025-93-1*
Cat. No.:	*B3386961*

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Application Note: Advanced Synthetic Workflows Utilizing **3,5-Dimethoxy-4-methylaniline**

Executive Summary

3,5-Dimethoxy-4-methylaniline (CAS: 78025-93-1) is a highly versatile, electron-rich aromatic building block frequently utilized in pharmaceutical development and complex organic synthesis. Its unique substitution pattern—featuring two electron-donating methoxy groups flanking a sterically hindered para-methyl group—renders the aromatic ring highly nucleophilic while directing reactivity to specific vectors. This compound serves as a critical intermediate in the synthesis of cardiovascular therapeutics, specifically Apolipoprotein A-I (ApoA-I) upregulators[1], and anti-inflammatory bis(5-aryl-2-pyridyl) derivatives[2]. This application note details the physicochemical properties, mechanistic reactivity profiles, and validated, self-monitoring protocols for functionalizing this key intermediate.

Physicochemical Properties & Handling

Understanding the physical parameters of **3,5-Dimethoxy-4-methylaniline** is critical for calculating reaction stoichiometries and ensuring safe laboratory handling[3].

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Property	Value
Chemical Name	3,5-Dimethoxy-4-methylaniline
CAS Number	78025-93-1
Molecular Formula	C9H13NO2
Molecular Weight	167.21 g/mol
Physical Form	Solid / Powder
Storage Temperature	Room Temperature (RT)
InChI Key	ILVRAUPHOFUERY-UHFFFAOYSA-N
Hazard Statements	H302 (Harmful if swallowed), H315 (Skin irritation), H319 (Eye irritation), H335 (Respiratory irritation)

Mechanistic Insights & Reactivity Profile

As an Application Scientist, designing a successful synthesis requires understanding why a molecule reacts under specific conditions, rather than simply memorizing the steps. The reactivity of **3,5-Dimethoxy-4-methylaniline** is governed by the following stereoelectronic factors:

- Amine Nucleophilicity: The primary amine is highly nucleophilic due to the strong +M (mesomeric) effect of the meta-methoxy groups, which pushes electron density into the ring and, by extension, enriches the amine. It readily undergoes acylation and protection (e.g., N-Boc protection) under mild basic conditions[1].

- Diazotization & Sandmeyer Reactivity: The amine can be quantitatively converted into a diazonium salt. The electron-rich nature of the dimethoxy-substituted ring stabilizes the transient diazonium intermediate, allowing for smooth, high-yielding conversions into aryl halides (such as iodides) via Sandmeyer-type displacements[2].

- Benzylic Oxidation: The 4-methyl group is primed for oxidation. However, because the aromatic ring is highly electron-rich, harsh oxidants can cause unintended oxidative ring cleavage. Utilizing potassium permanganate ($KMnO_4$) in a coordinating solvent like pyridine

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mitigates this extreme oxidizing power, allowing selective conversion of the methyl group to a carboxylic acid without destroying the aromatic core[4].

Synthetic Workflow Visualization

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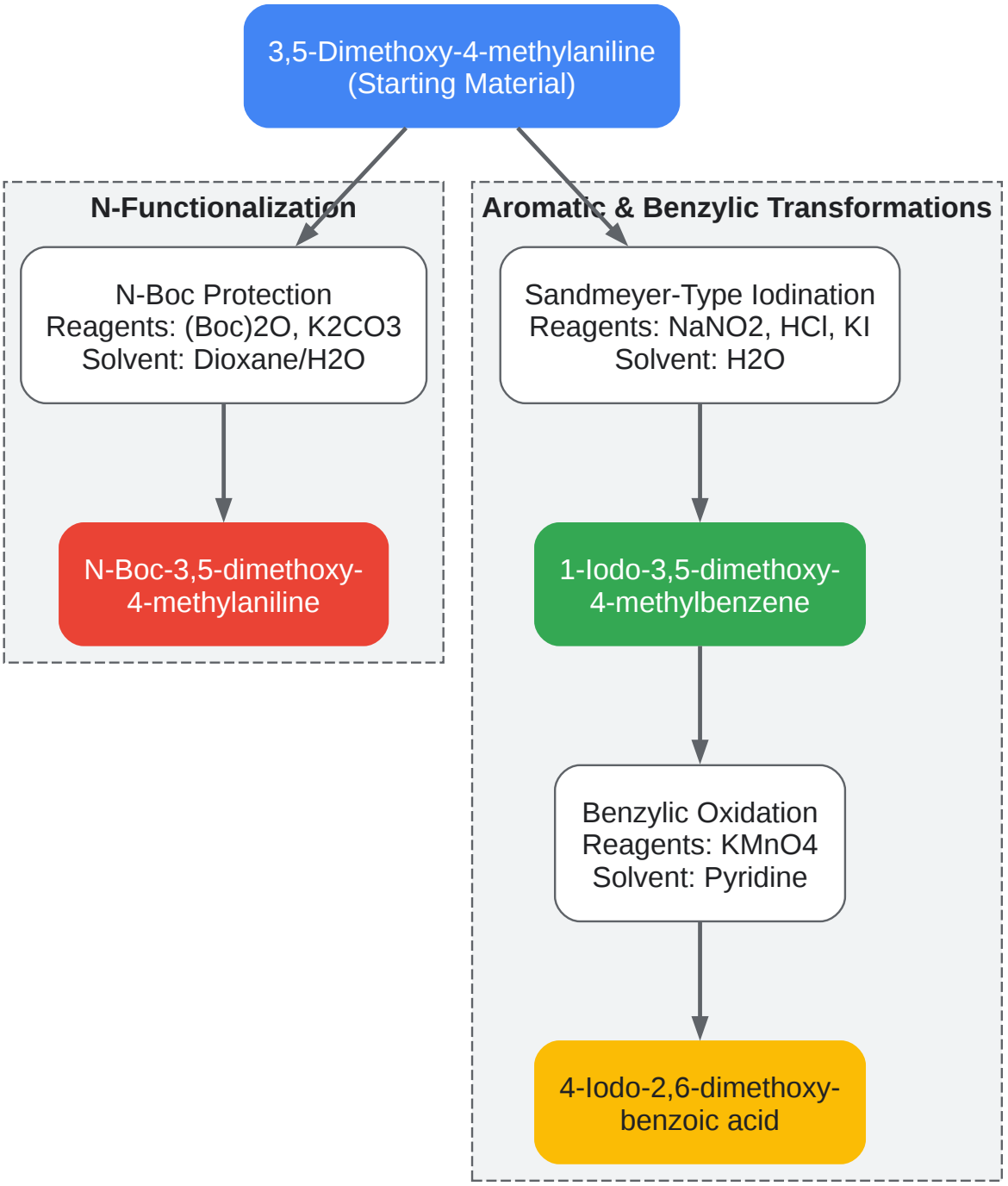

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Divergent synthetic pathways of **3,5-Dimethoxy-4-methylaniline** showing key functionalizations.

Validated Experimental Protocols

Protocol A: N-Boc Protection (Synthesis of tert-butyl (3,5-dimethoxy-4-methylphenyl)carbamate)

Causality & Design: The use of a mixed dioxane/water solvent system is a deliberate choice. The biphasic/miscible nature ensures that the inorganic base (K_2CO_3) and the organic reactants (Boc-anhydride and the aniline) are sufficiently solvated. This promotes smooth nucleophilic attack of the amine on the anhydride while buffering the pH to prevent premature Boc-deprotection[1].

Step-by-Step Methodology:

- Preparation: In a round-bottom flask, dissolve **3,5-dimethoxy-4-methylaniline** (1.0 equiv, e.g., 22.1 g, 132.3 mmol) in a 1:1 mixture of 1,4-dioxane (380 mL) and distilled water (380 mL)[1].
- Base Addition: Add potassium carbonate (K_2CO_3) (2.5 equiv, 45.6 g) to the stirring solution. Stir for 10 minutes to ensure complete dissolution of the base.
- Reagent Addition: Slowly add Di-tert-butyl dicarbonate (Boc_2O) (1.2 equiv, 34.6 g) in portions to control any mild exotherm[1].
- Reaction: Stir the mixture at room temperature (20–25 °C) for 14 hours[1].
- Self-Validation Check: Monitor by TLC (Hexanes/EtOAc 3:1). The consumption of the highly polar aniline (ninhydrin active, red/brown spot) and the appearance of a higher R_f UV-active spot confirms conversion.
- Workup: Extract the aqueous mixture with Dichloromethane (DCM) (3 × 100 mL). Combine the organic layers, wash with brine, dry over anhydrous Na_2SO_4, and concentrate under reduced pressure[1]. Purify via silica gel chromatography if necessary.

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Protocol B: Sandmeyer-Type Iodination (Synthesis of 1-Iodo-3,5-dimethoxy-4-methylbenzene)

Causality & Design: Conversion of the primary amine to an iodide requires diazotization followed by nucleophilic displacement. Potassium iodide (KI) is used without a traditional copper catalyst (CuI) because the iodide anion is exceptionally nucleophilic and bulky, allowing it to displace the diazonium leaving group (N_2) spontaneously at slightly elevated temperatures[2].

Step-by-Step Methodology:

- Diazotization: Suspend **3,5-dimethoxy-4-methylaniline** (1.0 equiv, 5.23 g, 31.3 mmol) in 6.0 M aqueous HCl (approx. 80 mL) and cool the flask to 0 °C using an ice-water bath[2].
- Nitrite Addition: Dissolve sodium nitrite ($NaNO_2$) (1.4 equiv) in a minimal amount of cold water. Add this solution dropwise to the aniline suspension, maintaining the internal temperature below 5 °C. Stir for 30 minutes[2].
- Iodination: Slowly add an aqueous solution of Potassium Iodide (KI) (2.0 equiv).
- Self-Validation Check: The addition of $NaNO_2$ will cause the solution to turn pale yellow. The subsequent addition of KI will result in immediate nitrogen gas evolution (vigorous bubbling) and a dark brown coloration due to transient iodine (I_2) formation, visually confirming successful diazonium displacement.
- Workup: Allow the reaction to warm to room temperature, then heat to 50 °C for 1 hour to ensure complete nitrogen extrusion. Cool, extract with Ethyl Acetate, and wash the organic layer with saturated aqueous Sodium Thiosulfate ($Na_2S_2O_3$) to quench residual iodine (the brown color will vanish). Dry and concentrate to yield the pale yellow iodinated product[2].

Protocol C: Selective Benzylic Oxidation (Synthesis of 4-Iodo-2,6-dimethoxybenzoic acid)

Causality & Design: Pyridine is utilized as the solvent rather than water or acetone. Pyridine strongly coordinates with the manganese species, moderating the extreme oxidizing power of

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$KMnO_4$. This prevents the oxidative degradation of the electron-rich dimethoxy-substituted aromatic ring, directing oxidation exclusively to the benzylic carbon[4].

Step-by-Step Methodology:

- Preparation: Dissolve 1-iodo-3,5-dimethoxy-4-methylbenzene (1.0 equiv, 8.05 g, 28.9 mmol) in anhydrous pyridine (83 mL)[4].
- Oxidant Addition: Add Potassium Permanganate ($KMnO_4$) (6.0 equiv, 27.4 g) in small portions to the stirring solution at room temperature[4].
- Reaction: Stir the mixture at room temperature for 30 minutes, then heat to 50 °C for 2 hours[4].
- Self-Validation Check: The deep purple color of $KMnO_4$ will gradually transition to a heavy brown precipitate (MnO_2) as the oxidation proceeds. The absence of a purple hue in the supernatant indicates the consumption of the oxidant.
- Workup: Filter the warm mixture through a pad of Celite to remove the insoluble MnO_2 byproduct. Wash the filter cake with 0.1 M aqueous sodium hydroxide[4]. Combine the filtrate and washings, extract impurities with diethyl ether, and then carefully acidify the aqueous layer with HCl to precipitate the target benzoic acid.

References

- Reszka, A. P., et al. "Compounds for the prevention and treatment of cardiovascular diseases." US Patent 8053440B2.
- Matsui, T., et al. "Bis(5-aryl-2-pyridyl) derivatives." US Patent 7196101B2.

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